

A Comparative Analysis of D-Tyrosine-d4 for Research Applications

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Compound of Interest

Compound Name: **D-Tyrosine-d4**

Cat. No.: **B8822956**

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, the purity and isotopic enrichment of these reagents are paramount for generating accurate and reproducible data. This guide provides a comparative overview of **D-Tyrosine-d4** from various suppliers, based on publicly available data. Furthermore, it outlines standardized experimental protocols for researchers to conduct their own in-house comparisons, ensuring the selection of the most suitable product for their specific research needs.

Data Summary

The following table summarizes the purity and isotopic enrichment data for Tyrosine-d4 as specified by different suppliers in their online documentation and Certificates of Analysis (CoA). It is important to note that these values may vary between batches, and users should always refer to the CoA for the specific lot they have purchased.

Supplier	Product Name	Purity Specification	Isotopic Enrichment Specification	Analytical Method
MedChemExpress	L-Tyrosine-d4	98.0% [1]	98.40% [1]	NMR, MS [1]
Sigma-Aldrich	L-Tyrosine-(phenyl-d4)	≥99% (CP) [2]	≥98 atom % D	Not specified
Lumiprobe	L-Tyrosine (ring-d4)	95+%	D: 98+%	HPLC-MS, NMR 1H

Note: Data for **D-Tyrosine-d4** was not as readily available in CoA examples as for L-Tyrosine-d4. The provided data for the L-isomer is intended to be representative of the quality offered by these suppliers for deuterated tyrosine products. Researchers should request a CoA for **D-Tyrosine-d4** directly from the supplier for the most accurate information.

Experimental Protocols

To facilitate a direct and unbiased comparison of **D-Tyrosine-d4** from different suppliers, the following experimental protocols are provided. These methods are standard in the industry for assessing the chemical purity and isotopic enrichment of stable isotope-labeled compounds.

Assessment of Chemical Purity by LC-MS/MS

This method is designed to separate the parent compound from any potential degradation products or impurities.

Objective: To determine the chemical purity of the **D-Tyrosine-d4** sample.

Materials and Equipment:

- **D-Tyrosine-d4** sample
- HPLC or UHPLC system coupled to a tandem mass spectrometer (MS/MS)
- C18 reverse-phase column

- Appropriate HPLC-grade solvents (e.g., acetonitrile, water, formic acid)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Sample Preparation: Accurately weigh a portion of the **D-Tyrosine-d4** and dissolve it in a suitable solvent to a known concentration.
- Chromatography:
 - Inject the prepared sample into the LC-MS/MS system.
 - Employ a gradient elution method using a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B). The gradient should be optimized to achieve good separation of the parent peak from any impurities.
- Mass Spectrometry:
 - Monitor a specific transition for the **D-Tyrosine-d4** parent compound.
 - Perform a full scan or product ion scan to detect any unknown impurities.
- Quantification: Calculate the purity by determining the peak area of the parent compound relative to the total peak area of all detected components.

Assessment of Isotopic Enrichment by High-Resolution Mass Spectrometry (HRMS)

This method is used to determine the degree to which the hydrogen atoms have been replaced by deuterium.

Objective: To determine the isotopic enrichment of the **D-Tyrosine-d4** sample.

Materials and Equipment:

- **D-Tyrosine-d4** sample
- High-Resolution Mass Spectrometer (e.g., Orbitrap or TOF)
- Syringe pump for direct infusion
- Appropriate MS-grade solvents

Procedure:

- Sample Preparation: Prepare a dilute solution of the **D-Tyrosine-d4** sample in a suitable solvent.
- Analysis: Infuse the sample solution directly into the HRMS instrument.
- Data Acquisition: Acquire a high-resolution full scan mass spectrum of the molecular ion.
- Calculation: Determine the isotopic enrichment by measuring the relative intensities of the labeled ($M+4$) and unlabeled (M) isotopic peaks and comparing them to the theoretical distribution. It is also important to check for any signs of H/D exchange.

Structural Confirmation and Isotopic Purity by NMR Spectroscopy

NMR spectroscopy confirms the identity of the compound and the position of the deuterium labels.

Objective: To confirm the chemical structure and assess the isotopic purity of **D-Tyrosine-d4**.

Materials and Equipment:

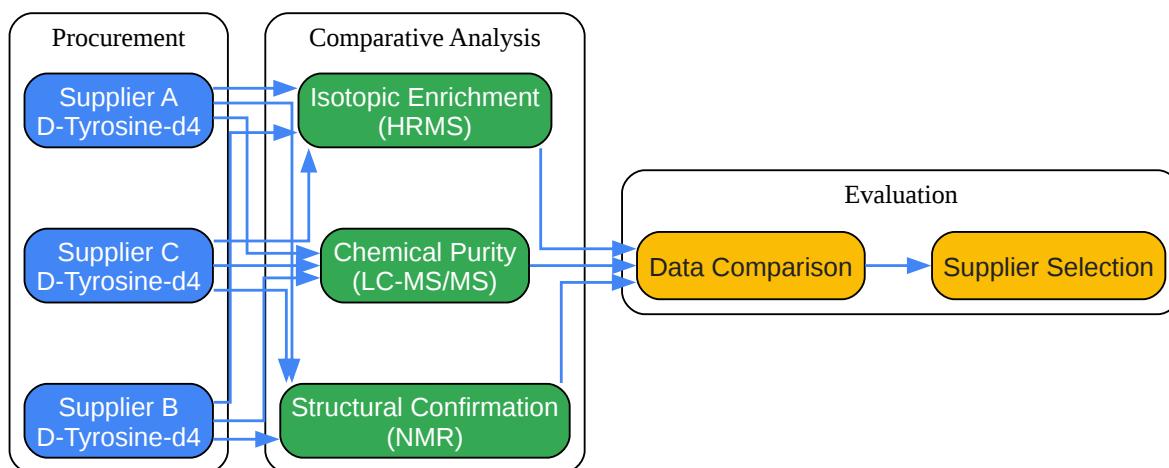
- **D-Tyrosine-d4** sample
- NMR spectrometer
- Suitable deuterated solvent (e.g., D_2O)

Procedure:

- Sample Preparation: Prepare a concentrated sample in a suitable deuterated solvent.
- ^1H NMR Analysis: Acquire a ^1H NMR spectrum. The absence or significant reduction of signals corresponding to the positions of deuteration confirms the isotopic labeling.
- ^{13}C NMR Analysis: Acquire a ^{13}C NMR spectrum to further confirm the carbon skeleton of the molecule.

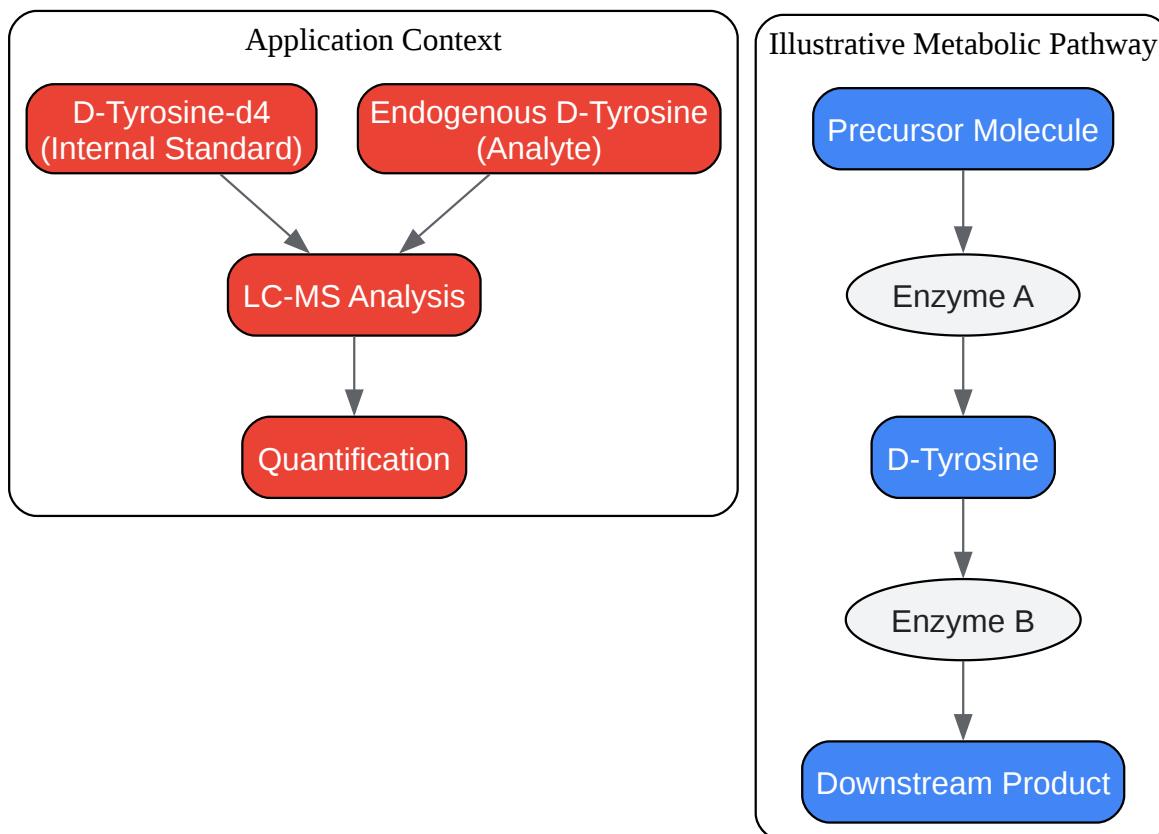
Visualizing the Workflow and Concepts

To better illustrate the processes and concepts discussed, the following diagrams are provided.



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Caption: Experimental workflow for the comparative analysis of **D-Tyrosine-d4** from different suppliers.



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Caption: Conceptual use of **D-Tyrosine-d4** as an internal standard in a metabolic pathway study.

By following these standardized protocols and utilizing the provided conceptual frameworks, researchers can make informed decisions when selecting **D-Tyrosine-d4**, ensuring the integrity and reliability of their experimental outcomes.

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References

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